Thermodynamic Cycle Analysis of Refrigerant 502: An In-depth Technical Guide

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Compound of Interest	
Compound Name:	Refrigerant 502
Cat. No.:	B13423336

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This technical guide provides a comprehensive thermodynamic cycle analysis of **Refrigerant 502** (R-502). R-502 is an azeotropic refrigerant blend consisting of 48.8% R-22 and 51.2% R-115 by mass.[1] Historically, it was widely used in low and medium-temperature refrigeration applications.[2] Due to its ozone-depleting potential, its production was phased out under the Montreal Protocol.[3] However, understanding its thermodynamic properties and cycle performance remains crucial for evaluating legacy systems and for comparative analysis with modern, environmentally friendly refrigerants.

This guide details the thermodynamic properties of R-502, outlines the ideal and actual vapor-compression refrigeration cycles, provides a step-by-step experimental protocol for performance analysis, and presents the necessary calculations to determine key performance indicators such as the Coefficient of Performance (COP).

Thermodynamic Properties of Refrigerant 502

A thorough understanding of a refrigerant's thermodynamic properties is fundamental to analyzing its performance in a refrigeration cycle. Key properties of R-502 are summarized in the tables below.

Table 1: Physical Properties of **Refrigerant 502**

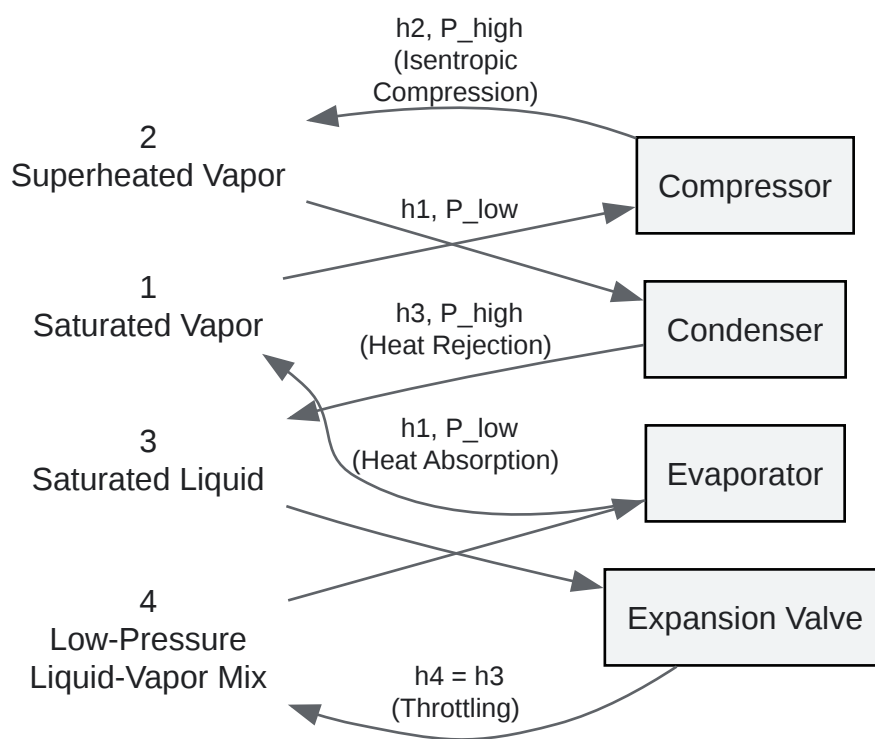| Property	Value
Chemical Composition	48.8% $CHClF_2$ (R-22) / 51.2% C_2ClF_5 (R-115)
Molecular Weight	111.6 g/mol [2]
Boiling Point (at 1 atm)	-45.2 °C (-49.4 °F)[2]
Critical Temperature	82.0 °C (179.6 °F)
Critical Pressure	4.07 MPa (590.3 psia)
Ozone Depletion Potential (ODP)	0.33
Global Warming Potential (GWP)	4657[4]

Table 2: Saturated R-502 Pressure-Temperature Data

Temperature (°C)	Pressure (kPa)
-40	79.8
-30	125.5
-20	189.2
-10	275.5
0	390.4
10	539.9
20	730.4
30	968.9
40	1262.0
50	1616.0

Note: These values are approximate and can be interpolated from pressure-temperature charts.

The Vapor-Compression Refrigeration Cycle

The vapor-compression refrigeration cycle is the most common cycle used for refrigeration. It consists of four main processes: compression, condensation, expansion, and evaporation.

h2, P_high
(Isentropic
Compression)

2
Superheated Vapor

Compressor

h1, P_low

1
Saturated Vapor

h3, P_high
(Heat Rejection)

Condenser

h1, P_low
(Heat Absorption)

Evaporator

3
Saturated Liquid

4
Low-Pressure
Liquid-Vapor Mix

Expansion Valve

h4 = h3
(Throttling)

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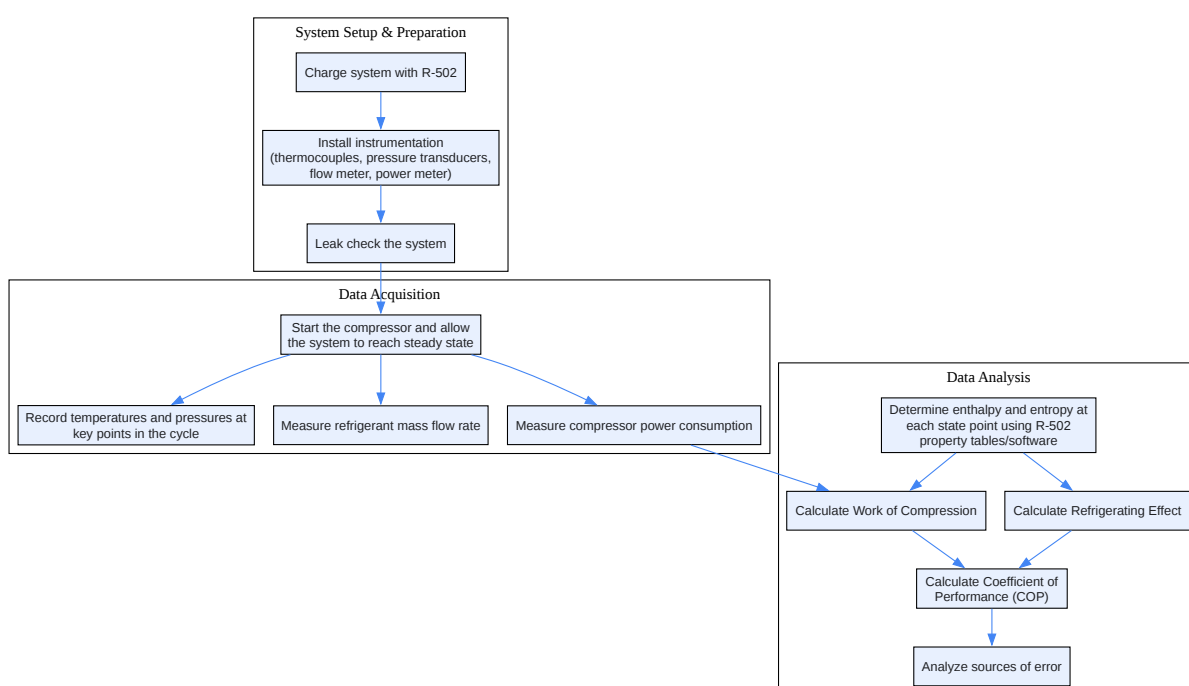Caption: Ideal Vapor-Compression Refrigeration Cycle.

Description of the Cycle:

- Compression (1 → 2): Low-pressure, low-temperature saturated vapor refrigerant enters the compressor and is compressed to a high-pressure, high-temperature superheated vapor. This process requires work input (W_in).

- Condensation (2 → 3): The high-pressure, high-temperature vapor flows through the condenser. Heat is rejected to a cooling medium (e.g., air or water), causing the refrigerant to condense into a high-pressure, saturated liquid.

- Expansion (3 → 4): The high-pressure liquid refrigerant passes through an expansion valve, where it undergoes a throttling process. This causes a significant drop in pressure and

temperature, resulting in a low-pressure, low-temperature liquid-vapor mixture.

- Evaporation (4 → 1): The low-pressure, low-temperature refrigerant mixture enters the evaporator. It absorbs heat from the space to be cooled, causing the liquid portion to evaporate into a saturated vapor. The cycle then repeats.

Experimental Protocol for Thermodynamic Analysis

This section outlines a detailed methodology for the experimental analysis of a vapor-compression refrigeration system using R-502.

System Setup & Preparation

Charge system with R-502

↓

Install instrumentation
(thermocouples, pressure transducers,
flow meter, power meter)

↓

Leak check the system

Data Acquisition

Start the compressor and allow
the system to reach steady state

Record temperatures and pressures at key points in the cycle

Measure refrigerant mass flow rate

Measure compressor power consumption

Data Analysis

Determine enthalpy and entropy at
each state point using R-502
property tables/software

Calculate Work of Compression

Calculate Refrigerating Effect

Calculate Coefficient of
Performance (COP)

Analyze sources of error

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Caption: Experimental Workflow for Refrigerant Cycle Analysis.

Tech Support

Apparatus and Instrumentation:

- Vapor-Compression Refrigeration Test Rig: A standard refrigeration unit equipped with a compressor, condenser, expansion valve, and evaporator.

- Refrigerant: R-502.

- Instrumentation:

  - Thermocouples (T-type or K-type): To measure temperatures at the inlet and outlet of each component (compressor, condenser, evaporator).

  - Pressure Transducers: To measure pressure at the inlet and outlet of the compressor.

  - Refrigerant Mass Flow Meter: To measure the mass flow rate of R-502.

  - Power Meter: To measure the electrical power consumed by the compressor.

  - Data Acquisition System: To record and store the data from the sensors.

Experimental Procedure:

- System Preparation:

  - Ensure the refrigeration system is properly charged with R-502.

  - Install thermocouples and pressure transducers at the specified locations in the refrigerant circuit.

  - Connect the power meter to the compressor's electrical supply.

  - Perform a thorough leak check of the entire system.

- Data Collection:

  - Turn on the refrigeration system and allow it to operate until it reaches a steady state. This is typically indicated by stable temperature and pressure readings.

- Once at steady state, begin recording the following data at regular intervals (e.g., every minute for 10-15 minutes):

  - T_1: Temperature at the compressor inlet.

  - P_1: Pressure at the compressor inlet.

  - T_2: Temperature at the compressor outlet.

  - P_2: Pressure at the compressor outlet.

  - T_3: Temperature at the condenser outlet.

  - T_4: Temperature at the evaporator inlet.

  - $\dot{m}$: Mass flow rate of the refrigerant.

  - W_in: Power consumed by the compressor.

- Data Analysis:

  - Determine Thermodynamic Properties: Using the measured temperatures and pressures, determine the specific enthalpy (h) and specific entropy (s) at each state point (1, 2, 3, and 4) from R-502 thermodynamic property tables or software.

    - State 1 (Compressor Inlet): h_1 and s_1 are determined from T_1 and P_1.

    - State 2 (Compressor Outlet): For an ideal isentropic compression, $s_2 = s_1$. The ideal enthalpy (h_{2s}) can be found using P_2 and s_1. The actual enthalpy (h_2) is determined from the measured T_2 and P_2.

    - State 3 (Condenser Outlet): h_3 is the enthalpy of the saturated liquid at P_2.

    - State 4 (Evaporator Inlet): Due to the throttling process, $h_4 = h_3$.

  - Calculate Key Performance Parameters:

    - Refrigerating Effect (Q_e): The rate of heat absorbed in the evaporator.

- $Q\_e = \dot{m} * (h_1 - h_4)$

  - Work of Compression (W_c): The rate of work done by the compressor.

    - $W\_c = \dot{m} * (h_2 - h_1)$

  - Coefficient of Performance (COP): The ratio of the refrigerating effect to the work of compression.

    - $COP = Q\_e / W\_c$

  - Isentropic Efficiency of the Compressor (η_isen):

    - $\eta\_isen = (h_2s - h_1) / (h_2 - h_1)$

Data Presentation

The collected and calculated data should be organized into clear tables for easy comparison and analysis.

Table 3: Experimental Data and Calculated Thermodynamic Properties

State Point	Temperature (°C)	Pressure (kPa)	Enthalpy (kJ/kg)	Entropy (kJ/kg·K)
1 (Compressor Inlet)				
2 (Compressor Outlet)				
3 (Condenser Outlet)				
4 (Evaporator Inlet)				

Table 4: Calculated Performance Parameters

Parameter	Formula	Calculated Value
Mass Flow Rate (ṁ)	Measured	
Compressor Power Input (W_in)	Measured	
Refrigerating Effect (Q_e)	$\dot{m} * (h_1 - h_4)$	
Work of Compression (W_c)	$\dot{m} * (h_2 - h_1)$	
Coefficient of Performance (COP)	Q_e / W_c	
Isentropic Efficiency (η_isen)	$(h_{2}s - h_1) / (h_2 - h_1)$	

Conclusion

This technical guide has provided a framework for the thermodynamic cycle analysis of **Refrigerant 502**. By following the detailed experimental protocol and utilizing the provided thermodynamic data, researchers and scientists can accurately evaluate the performance of refrigeration systems using R-502. This analysis is essential for understanding the operational characteristics of older equipment and serves as a valuable baseline for the development and assessment of new, more sustainable refrigeration technologies.

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